

Butyl methanesulfinatate proper disposal procedures

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Compound of Interest

Compound Name: Butyl methanesulfinatate

CAS No.: 675-87-6

Cat. No.: B14747322

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Executive Summary & Critical Safety Distinction

STOP AND VERIFY: Before proceeding, you must confirm the oxidation state of the sulfur atom in your compound. There is a frequent and dangerous confusion between Sulfinates and Sulfonates in inventory databases.

Feature	Butyl Methanesulfinatate (Target)	Butyl Methanesulfonate (High Hazard)
Structure		
CAS Number	675-87-6	1912-32-9
Class	Sulfinic Acid Ester	Sulfonic Acid Ester
Primary Hazard	Flammable, Irritant, Moisture Sensitive	Potent Genotoxic Impurity (PGI), Carcinogen
Reactivity	Hydrolyzes to Sulfinic Acid	Alkylating Agent

Operational Directive: This guide specifically addresses **Butyl Methanesulfinate** (CAS 675-87-6). However, due to the structural similarity to potent alkylating agents (sulfonates), all disposal procedures below are designed to meet "Band 4" containment standards. This "Precautionary Principle" approach ensures safety even if the container is mislabeled or partially oxidized.

Chemical Profile & Hazards

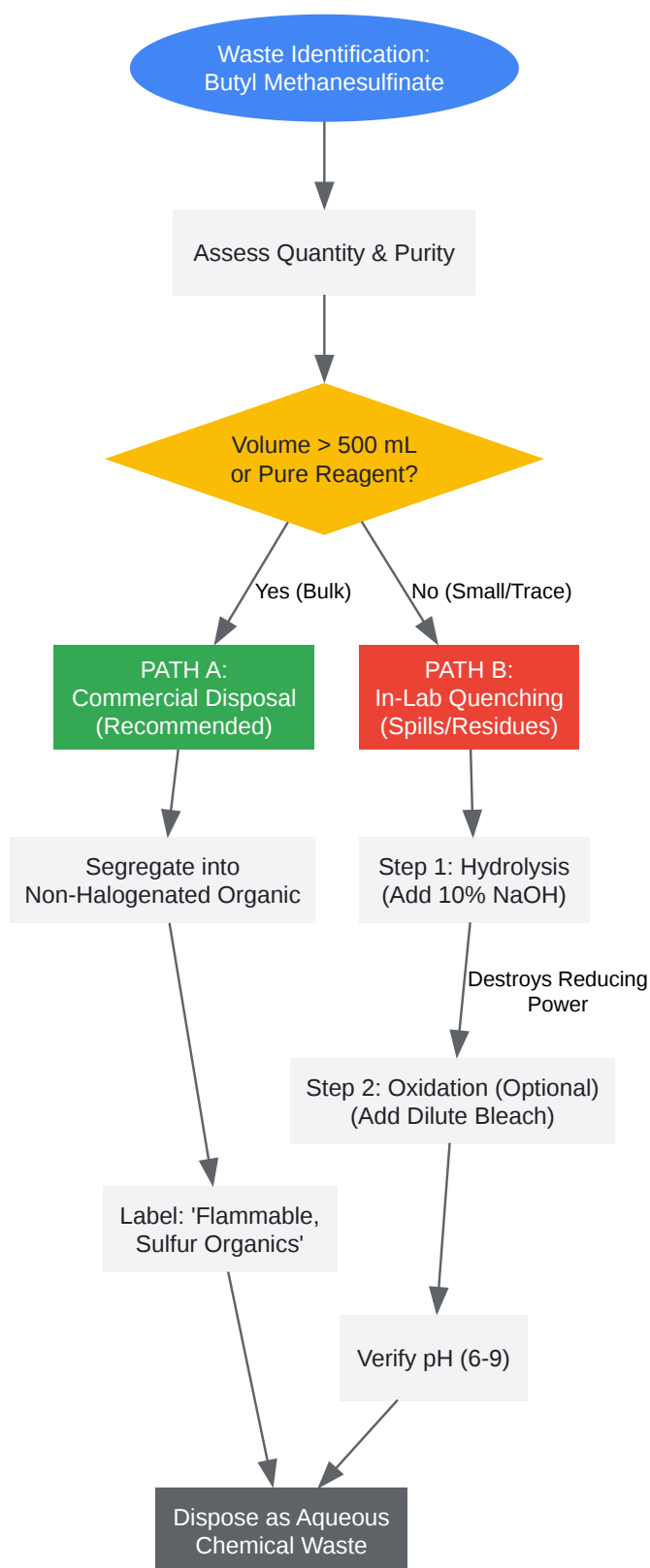
Butyl methanesulfinate is a reactive intermediate. Unlike stable organic solvents, it possesses a reducing sulfur center and is prone to hydrolysis and oxidation.

Physicochemical Data Table

Property	Value	Operational Implication
Physical State	Colorless to pale yellow liquid	Standard liquid handling protocols apply.
Boiling Point	~80-85°C (at reduced pressure)	Volatile; do not autoclave.
Flash Point	~60-70°C (Estimated)	Combustible. Segregate from oxidizers.
Water Solubility	Low (Hydrolyzes slowly)	biphasic waste streams are possible.
Reactivity	Hydrolysis, Oxidation	Do not mix with strong oxidizers (e.g., Nitric acid) or peroxides; risk of exothermic runaway.

Disposal Decision Matrix (Workflow)

The following logic gate determines whether the material should be treated in-lab or shipped as hazardous waste.



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Figure 1: Decision matrix for the disposal of **Butyl Methanesulfinate**. Path A is preferred for bulk reagents to minimize handling risks.

Detailed Disposal Protocols

Protocol A: Commercial Disposal (Pack & Ship)

Use for: Expired reagent bottles, bulk reaction mixtures (>100 mL).

Scientific Rationale: Incineration at >1000°C ensures complete mineralization of the sulfur backbone to

(scrubbed) and

, eliminating any risk of genotoxicity or environmental persistence.

- Segregation: Place the container in the Non-Halogenated Organic Solvents stream.
 - Note: Although it contains sulfur, it typically does not require a dedicated "High Hazard" stream unless mixed with other highly toxic compounds.
- Packaging: Ensure the cap is TFE-lined and sealed with Parafilm. Place the primary container into a secondary polyethylene bag.
- Labeling:
 - Chemical Name: **Butyl Methanesulfinate**.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Hazards: Flammable Liquid, Irritant.[\[4\]](#)
 - RCRA Consideration: If discarded pure, it may be classified under characteristic ignitability (D001).

Protocol B: In-Lab Quenching (Deactivation)

Use for: Cleaning glassware, small spills (<50 mL), or reaction residues.

Scientific Rationale: The objective is to hydrolyze the ester bond. Sulfinate esters hydrolyze in base to form the sulfinate salt (stable, water-soluble) and butanol.

Step-by-Step Methodology:

- Preparation:
 - Work in a fume hood.
 - Prepare a 10% w/v NaOH (Sodium Hydroxide) solution.
 - PPE:[2][5] Neoprene gloves, splash goggles, lab coat.
- Hydrolysis (The Quench):
 - Dilute the waste **butyl methanesulfinate** with an equal volume of ethanol (to assist solubility).
 - Slowly add the 10% NaOH solution with stirring. Use a 5:1 molar excess of NaOH relative to the sulfinate.
 - Observation: The reaction is mildly exothermic. Allow to stir for 1-2 hours at room temperature.
- Verification (The Self-Validating Step):
 - Take a 1 mL aliquot.
 - Check pH; it should remain >10 (indicating excess base).
 - Optional TLC/GC Check: Verify disappearance of the starting material peak if strict validation is required.
- Final Disposal:
 - The resulting solution contains Sodium Methanesulfinate and Butanol.
 - Adjust pH to 7-9 using dilute HCl.
 - Dispose of this mixture into the Aqueous Chemical Waste container.

- Caution: Do not pour down the drain unless your facility has a specific permit for dilute alcohols and neutralized salts.

Emergency Procedures: Spills

In the event of a spill outside the fume hood:

- Evacuate: Clear the immediate area.
- Ventilate: Open windows if possible; ensure HVAC is running.
- Absorb: Use a universal absorbent pads or vermiculite.
 - Do not use paper towels (combustible risk with organic esters).
- Decontaminate: Wipe the surface with a 10% bleach solution followed by water. The bleach oxidizes any residual sulfinate to the inert sulfonate/sulfate.

References

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